

Measuring Tumor Cell Proliferation Using MeAIB: Application Notes and Protocols

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Compound of Interest				
Compound Name:	MeAIB			
Cat. No.:	B554883	Get Quote		

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Introduction

Rapidly proliferating tumor cells exhibit an increased demand for nutrients, including amino acids, to support anabolic processes and cell growth. This metabolic reprogramming often involves the upregulation of specific amino acid transporters on the cell surface. System A, a sodium-dependent neutral amino acid transport system, is notably overexpressed in various cancers and plays a crucial role in supplying amino acids for cellular proliferation. α-(Methylamino)isobutyric acid (MeAIB), a non-metabolizable analog of alanine, is a specific substrate for System A transporters, primarily the Sodium-coupled Neutral Amino Acid Transporters 1 and 2 (SNAT1/SLC38A1 and SNAT2/SLC38A2). The uptake of MeAIB into cancer cells serves as a surrogate marker for System A activity and, consequently, for proliferative potential. This document provides detailed application notes and protocols for utilizing MeAIB to measure and understand tumor cell proliferation.

Principle

The measurement of tumor cell proliferation using **MeAIB** is based on the principle that the rate of uptake of this synthetic amino acid analog is directly proportional to the activity of System A amino acid transporters. Since the expression and activity of these transporters are closely linked to the proliferative state of cancer cells, quantifying **MeAIB** uptake provides a reliable method to assess cell proliferation. This can be achieved using radiolabeled **MeAIB** (e.g., [14C]**MeAIB** or [11C]**MeAIB**) or through non-radioactive methods involving stable isotope-



labeled **MeAIB** coupled with mass spectrometry. The uptake of **MeAIB** is also linked to the activation of the mTOR signaling pathway, a central regulator of cell growth and proliferation, providing further insight into the molecular mechanisms driving cancer progression.[1][2]

Data Presentation

The following tables summarize quantitative data on **MeAIB** uptake and its correlation with proliferative markers in various human carcinoma cell lines.

Table 1: Relative Functional Contribution of System A to [14C]**MeAIB** Uptake in Human Carcinoma Cell Lines[3]

Cell Line	Cancer Type	System A Contribution (%)
A431	Epidermal Carcinoma	76.8
H441	Lung Carcinoma	76.1
PC14	Lung Carcinoma	71.5
LS180	Colorectal Carcinoma	73.9

Table 2: Uptake of [14C]**MeAIB** and a Proliferation Marker ([3H]FLT) in Human Carcinoma Cell Lines[3]

Cell Line	[¹⁴ C]MeAIB Uptake (%ID/10 ⁵ cells)	[³H]FLT Uptake (%ID/10⁵ cells)
A431	0.25 ± 0.03	0.45 ± 0.05
H441	0.38 ± 0.04	0.28 ± 0.03
PC14	0.18 ± 0.02	0.35 ± 0.04
LS180	0.42 ± 0.05	0.32 ± 0.04

Data are presented as mean ± standard deviation. %ID: Percentage of injected dose.

Signaling Pathway

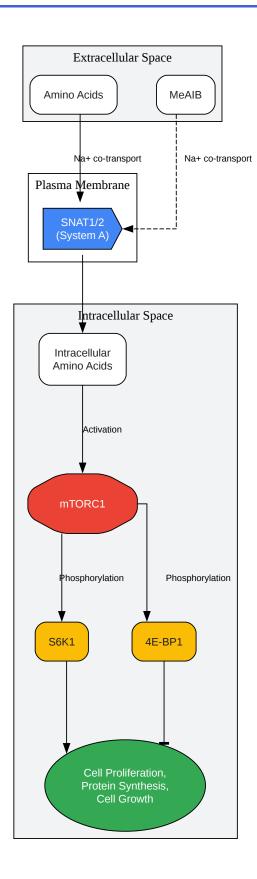




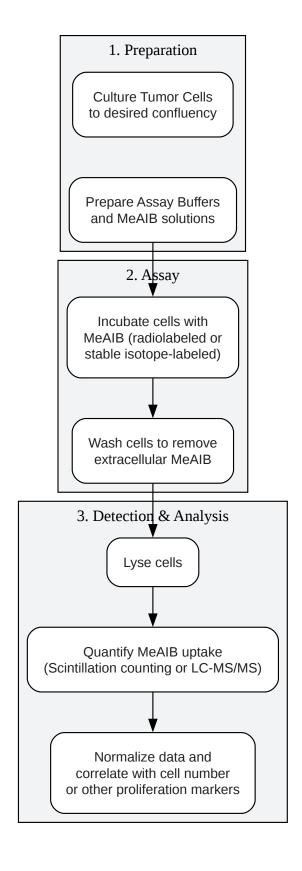


The uptake of amino acids via System A transporters (SNAT1/2) is a critical step in the activation of the mTOR (mechanistic Target of Rapamycin) signaling pathway, a key regulator of cell growth, proliferation, and survival. The following diagram illustrates the role of SNAT1/2 in this pathway.









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References

- 1. Relationship between [14C]MeAIB uptake and amino acid transporter family gene expression levels or proliferative activity in a pilot study in human carcinoma cells: Comparison with [3H]methionine uptake - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. SNAT2 transceptor signalling via mTOR: a role in cell growth and proliferation? PubMed [pubmed.ncbi.nlm.nih.gov]
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